

# Benchmarking 1-Chloro-5-methylhexane: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: 1-Chloro-5-methylhexane

Cat. No.: B1294878

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In the dynamic landscape of chemical research and drug development, the selection of an appropriate solvent is a critical parameter that can significantly influence reaction kinetics, product yields, and process safety. This guide provides a comprehensive benchmarking of **1-chloro-5-methylhexane** against a range of commonly used laboratory solvents. By presenting its physicochemical properties alongside those of established alternatives, this document aims to equip researchers, scientists, and drug development professionals with the necessary data to make informed decisions for their experimental designs.

## Physicochemical Properties: A Comparative Analysis

A solvent's performance is intrinsically linked to its physical and chemical characteristics. The following tables summarize the key properties of **1-chloro-5-methylhexane** in comparison to other prevalent solvents, offering a quantitative basis for selection.

Table 1: General and Physical Properties of Selected Solvents

Property	1-Chloro-5-methylhexane	Dichloromethane	Diethyl Ether	Hexane	Toluene
CAS Number	33240-56-1	75-09-2	60-29-7	110-54-3	108-88-3
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Cl	CH <sub>2</sub> Cl <sub>2</sub>	C <sub>4</sub> H <sub>10</sub> O	C <sub>6</sub> H <sub>14</sub>	C <sub>7</sub> H <sub>8</sub>
Molecular Weight (g/mol)	134.65	84.93	74.12	86.18	92.14
Density (g/cm <sup>3</sup> at 20°C)	~0.877	1.33	0.713	0.655	0.867
Boiling Point (°C)	152.4	39.6	34.6	69	110.6
Melting Point (°C)	-69.5	-96.7	-116.3	-95	-95
Flash Point (°C)	38	N/A	-45	-22	4

Table 2: Solvent Characteristics

Property	1-Chloro-5-methylhexane	Dichloromethane	Diethyl Ether	Hexane	Toluene
Polarity	Nonpolar to moderately polar	Polar aprotic	Relatively nonpolar	Nonpolar	Nonpolar
log P (Octanol-Water Partition Coefficient)	3.051[1]	1.25	0.89	3.9	2.73
Solubility in Water	Low	1.3 g/100 mL at 20°C	6.9 g/100 mL at 20°C	Insoluble	0.05 g/100 mL at 20°C
Primary Applications	Organic synthesis intermediate, potential solvent[1]	Extraction, reaction solvent	Extraction, reaction solvent	Extraction, reaction solvent	Reaction solvent, starting material

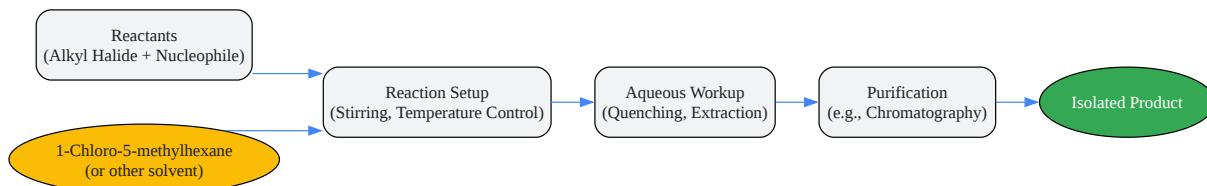
## Performance in Synthetic Applications: A Theoretical Overview

Direct experimental data comparing the performance of **1-chloro-5-methylhexane** against other solvents in specific organic reactions is limited in publicly available literature. However, based on its structure and the general properties of haloalkanes, we can infer its potential utility and areas where it might offer advantages or disadvantages.

As a haloalkane, **1-chloro-5-methylhexane** is a relatively non-polar solvent with a moderate boiling point.[1] Its miscibility is expected to be good with other nonpolar and moderately polar organic solvents.[1] This profile suggests its potential as a substitute for other halogenated solvents like dichloromethane or as an alternative to hydrocarbon solvents like hexane and toluene in certain applications.

## Nucleophilic Substitution Reactions (S<sub>n</sub>2)

In S<sub>n</sub>2 reactions, the solvent's polarity plays a crucial role. While polar aprotic solvents are generally favored, the use of a less polar solvent like **1-chloro-5-methylhexane** could be advantageous in specific cases where substrate solubility is a limiting factor in highly polar environments.



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A generalized workflow for a nucleophilic substitution (S<sub>n</sub>2) reaction.

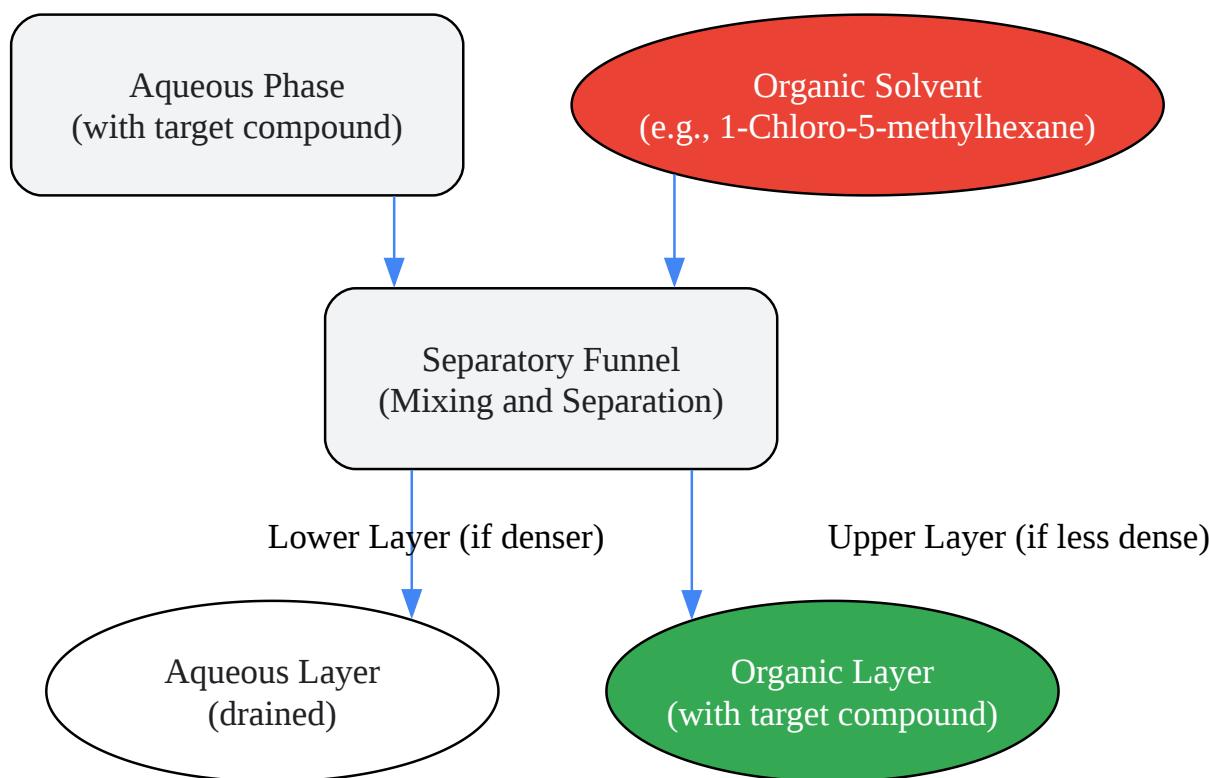
## Grignard Reactions

The formation of Grignard reagents requires an ether solvent that can coordinate with the magnesium center. While diethyl ether and tetrahydrofuran (THF) are standard choices, the chlorine atom in **1-chloro-5-methylhexane** could potentially interfere with the Grignard reagent, making it a less suitable solvent for this application.

## Performance in Extraction Processes

The efficiency of a solvent in liquid-liquid extraction is largely determined by its immiscibility with the other phase (typically water) and its ability to solubilize the target compound.

With a high log P value of 3.051, **1-chloro-5-methylhexane** is significantly lipophilic, indicating a strong preference for organic phases over aqueous phases.<sup>[1]</sup> This property suggests its potential as an effective solvent for extracting nonpolar to moderately polar organic compounds from aqueous mixtures.



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## References

- 1. Buy 1-Chloro-5-methylhexane | 33240-56-1 [smolecule.com]
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